

Proper Disposal Procedures for FL104 Products

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Compound of Interest

Compound Name: FL104

Cat. No.: B15603790

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It is critical to note that "**FL104**" can refer to several different chemical products with distinct compositions and associated hazards. Proper disposal procedures are contingent upon the specific product being used. This guide provides disposal protocols for two common products identified as "**FL104**": LPS F-104 Solvent Degreaser and Assay Flux – F104. Always refer to the Safety Data Sheet (SDS) specific to the product you are using for complete and accurate information.

Section 1: LPS F-104 Solvent Degreaser

LPS F-104 Solvent Degreaser is a flammable aerosol or liquid designed for removing tar, adhesives, grease, and oil from various surfaces.^{[1][2][3]} It is crucial to handle and dispose of this product with care due to its flammability and potential health hazards.

Safety and Handling Precautions

Before beginning any disposal-related activities, ensure the following safety measures are in place:

- **Ventilation:** Always work in a well-ventilated area, preferably outdoors or under a chemical fume hood, to avoid the inhalation of vapors.^{[1][3]}
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including nitrile gloves and safety glasses with side shields.^{[1][2]} If there is a risk of splashing, a face shield and chemical-resistant apron should also be worn.

- Ignition Sources: Eliminate all potential ignition sources, such as open flames, sparks, and hot surfaces.[1][3] Use non-sparking tools and ensure all equipment is properly grounded.[3]
- Emergency Equipment: Have a fire extinguisher (rated for flammable liquids), spill control materials, and an eyewash station readily accessible.

Quantitative Data Summary

Property	Value
Physical State	Aerosol or Liquid
Flash Point	104 °F (40 °C) (Tag-Closed Cup)
Vapor Density (air=1)	4.8 - 5.3
Primary Components	Distillates (Petroleum), Hydrotreated Light (70-80%)
Propylene glycol monomethyl ether acetate (1-10%)	
d-Limonene (1-5%)	
Carbon Dioxide (1-3% in aerosol)	

Source: LPS F-104 Solvent Degreaser Safety Data Sheet[1][2]

Step-by-Step Disposal Procedure

- Segregation: Do not mix waste LPS F-104 with other waste streams. It should be collected in a dedicated, clearly labeled waste container.
- Container Selection: Use a chemically resistant container, such as a high-density polyethylene (HDPE) or steel drum, that can be tightly sealed. The container must be in good condition and free from leaks.
- Waste Collection:
 - Unused Product: If the product is unused and in its original container, it may be possible to return it to the supplier. If not, it must be disposed of as hazardous waste.

- Used Product and Contaminated Materials: Collect any used solvent and materials contaminated with LPS F-104 (e.g., rags, absorbents) in the designated waste container.
- Container Labeling: Label the waste container clearly as "Hazardous Waste," "Flammable Liquid," and list the contents (e.g., "Waste LPS F-104 Solvent Degreaser"). Include the accumulation start date.
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area that is cool, dry, well-ventilated, and away from ignition sources and incompatible materials.^{[1][3]}
- Disposal: Arrange for a licensed hazardous waste disposal company to transport and dispose of the waste in accordance with local, regional, and national regulations.^{[1][3]} Do not attempt to dispose of this product down the drain or in the regular trash.

Experimental Workflow for Disposal



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Caption: Workflow for the proper disposal of LPS F-104 Solvent Degreaser.

Section 2: Assay Flux – F104

Assay Flux – F104 is a toxic, tan-yellow powder used in the laboratory analysis of minerals for gold.^[4] It contains lead monoxide and is classified as a toxic substance.^[4] Extreme caution must be exercised during its handling and disposal.

Safety and Handling Precautions

- Ventilation: Handle Assay Flux – F104 in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of the powder.
- Personal Protective Equipment (PPE): Wear a lab coat, nitrile gloves, and chemical safety goggles. A respirator may be necessary if dust is generated.

- **Avoid Contamination:** Do not eat, drink, or smoke in areas where this product is handled. Wash hands thoroughly after handling.
- **Spill Response:** In case of a spill, carefully clean up the powder to avoid generating dust. Use a HEPA-filtered vacuum or wet methods for cleanup. Do not dry sweep.

Quantitative Data Summary

Property	Value
Physical State	Fine tan-yellow powder
ADG Classification	Class 6.1: Toxic Substances
UN Number	2291
Primary Hazard	Toxic if swallowed, harmful in contact with skin or if inhaled.[4]
Suspected of causing genetic defects and cancer.[4]	
May damage fertility or the unborn child.[4]	
Toxic to aquatic life.[4]	

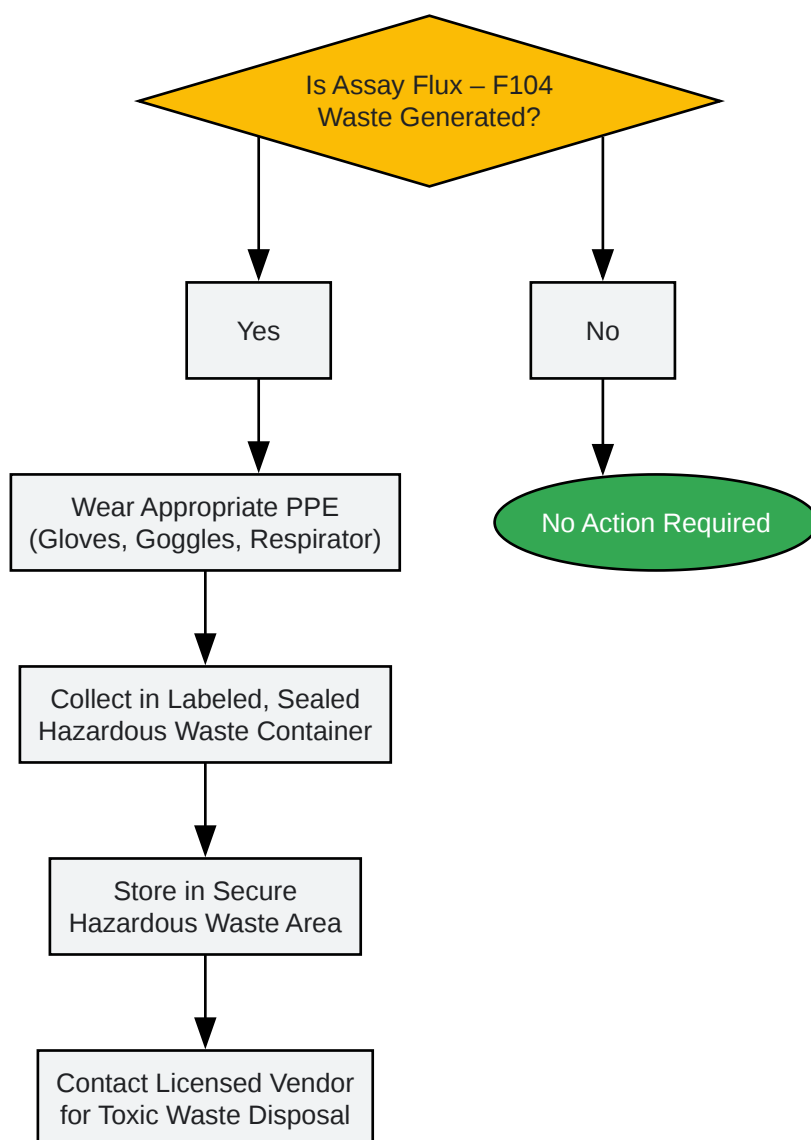
Source: Assay Flux – F104 Safety Data Sheet[4]

Step-by-Step Disposal Procedure

- **Segregation:** Isolate waste Assay Flux – F104 from all other laboratory waste streams. It must be treated as a toxic and hazardous waste.
- **Container Selection:** Use a robust, leak-proof container with a secure lid. The container should be compatible with the material and clearly labeled.
- **Waste Collection:**
 - **Unused Product:** If the product is in its original, unopened container, contact the supplier for potential return. Otherwise, it must be disposed of as hazardous waste.

- Used Product and Contaminated Materials: Carefully transfer any waste powder and contaminated materials (e.g., weigh boats, gloves, wipes) into the designated waste container. Minimize dust generation during transfer.
- Container Labeling: Label the waste container with "Hazardous Waste," "Toxic," and "Contains Lead Compounds." Include the name "Assay Flux – F104" and the accumulation start date.
- Storage: Store the sealed container in a designated, secure hazardous waste accumulation area. This area should be separate from general lab storage and have restricted access.
- Disposal: Contact a certified hazardous waste disposal company to manage the transportation and disposal of the lead-containing waste.^[4] Ensure the disposal method complies with all environmental regulations for heavy metal waste.

Logical Relationship for Disposal Decision



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Caption: Decision diagram for the disposal of Assay Flux – F104 waste.

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